

An In-depth Technical Guide to Tris(2,4-di-tert-butylphenyl)phosphate

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Compound of Interest

Compound Name:	Tris(2,4-DI-tert-butylphenyl)phosphate
Cat. No.:	B143682

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Abstract

Tris(2,4-di-tert-butylphenyl)phosphate is a multifaceted organophosphate compound with significant industrial applications and emerging biological importance. Primarily utilized as a processing stabilizer and antioxidant in polymers, it is also recognized for its anti-inflammatory properties, stemming from its activity as an inhibitor of secretory phospholipase A2 (sPLA2). This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its mechanism of action in biological systems.

Chemical and Physical Properties

Tris(2,4-di-tert-butylphenyl)phosphate is a white, solid compound.^[1] Its key physical and chemical properties are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	95906-11-9	[2]
Molecular Formula	C42H63O4P	[2]
Molecular Weight	662.92 g/mol	[2]
Appearance	White solid / Dry Powder	[1]
Melting Point	99-101 °C	
Boiling Point (Predicted)	609.8 ± 55.0 °C	
Density (Predicted)	1.007 ± 0.06 g/cm³	

Table 2: Solubility Data

Solvent	Solubility	Conditions	Source
Water	<0.1 g/100g	25 °C	
Methanol	<0.5 g/100g	25 °C	
Ethanol	50 mg/mL (75.42 mM)	Requires sonication	
Acetone	25 mg/mL (37.71 mM)	Requires sonication	
DMSO	2 mg/mL (3.02 mM)	Requires sonication and warming to 60°C	

Synthesis and Experimental Protocols

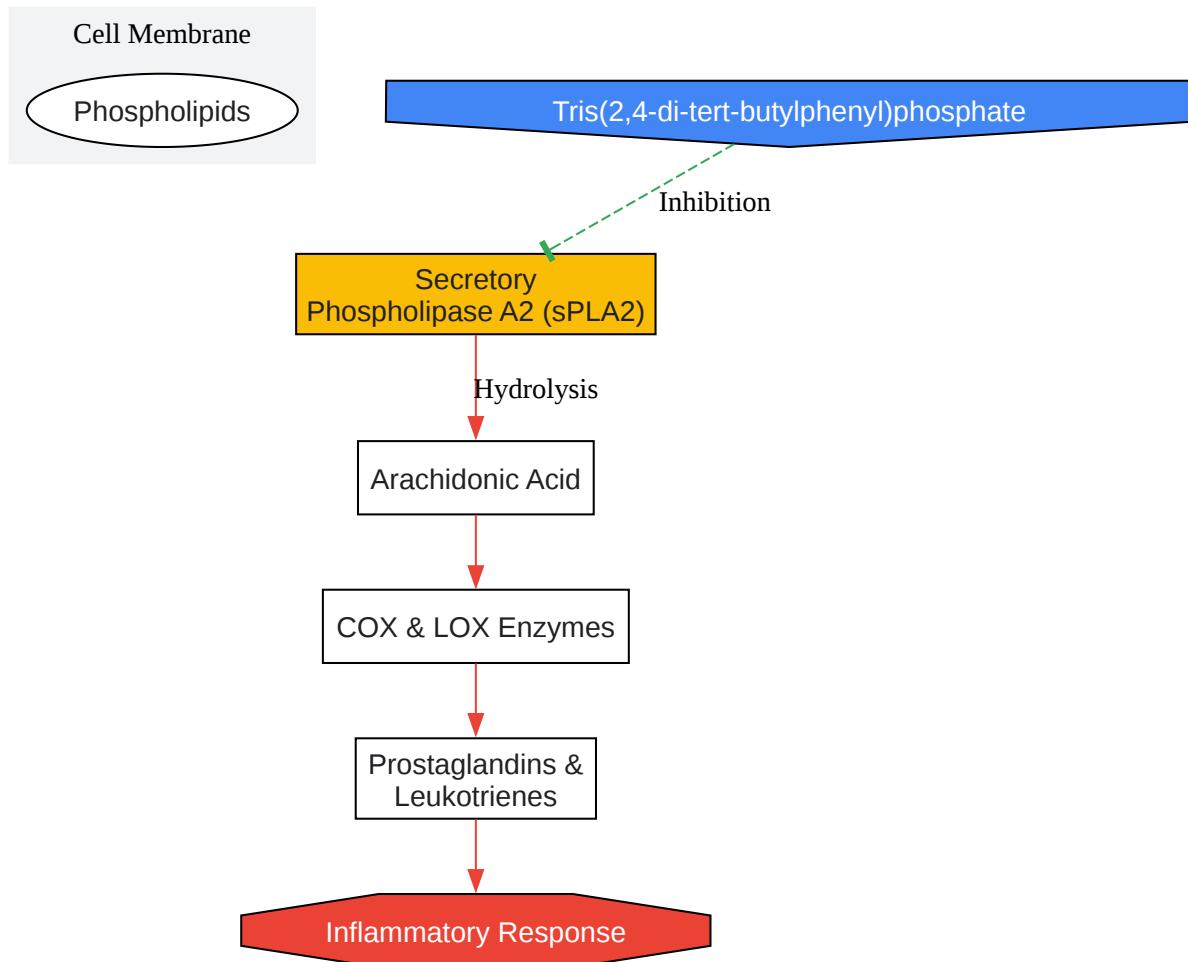
Tris(2,4-di-tert-butylphenyl)phosphate is primarily synthesized through the oxidation of its phosphite precursor, Tris(2,4-di-tert-butylphenyl) phosphite (also known as Irgafos 168). The synthesis of the phosphite and its subsequent oxidation are detailed below.

Synthesis of Tris(2,4-di-tert-butylphenyl) phosphite (Precursor)

The synthesis of the phosphite precursor involves the reaction of 2,4-di-tert-butylphenol with phosphorus trichloride.

Experimental Protocol:

- Reaction Setup: In a multi-stage reaction vessel, combine 2,4-di-tert-butylphenol with 40-100% of the catalyst.
- First Stage: Introduce phosphorus trichloride to the mixture. Allow the reaction to proceed under normal pressure at a temperature of 55-70°C for a duration of 15 to 40 minutes.
- Second Stage: The reaction mixture is then heated to over 140°C under normal pressure. Any remaining catalyst can be added during this stage.
- Third Stage: The reaction is continued under reduced pressure at a temperature of at least 186°C.
- Isolation: The final product, Tris(2,4-di-tert-butylphenyl) phosphite, is then isolated from the reaction mixture. This process is typically carried out in the absence of a solvent.



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References

- 1. Tris(2,4-di-tert-butylphenyl) Phosphite [benchchem.com]
- 2. Tris(2,4-DI-tert-butylphenyl)phosphate | C42H63O4P | CID 14572930 - PubChem [pubchem.ncbi.nlm.nih.gov]
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